

Application Notes and Protocols for AT7867 Dihydrochloride Combination Therapy

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Compound of Interest

Compound Name: AT7867 dihydrochloride

Cat. No.: B10762439

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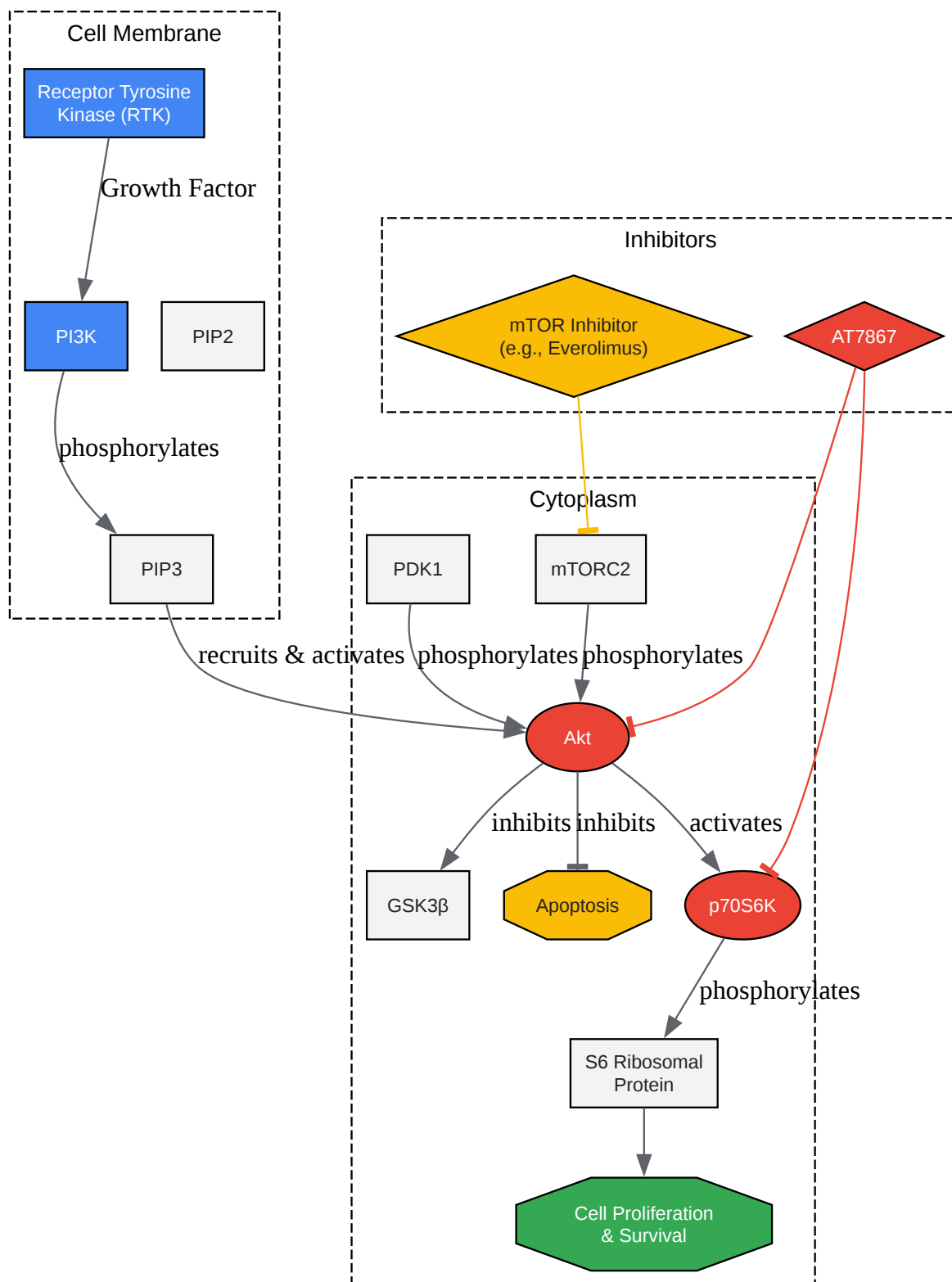
Introduction

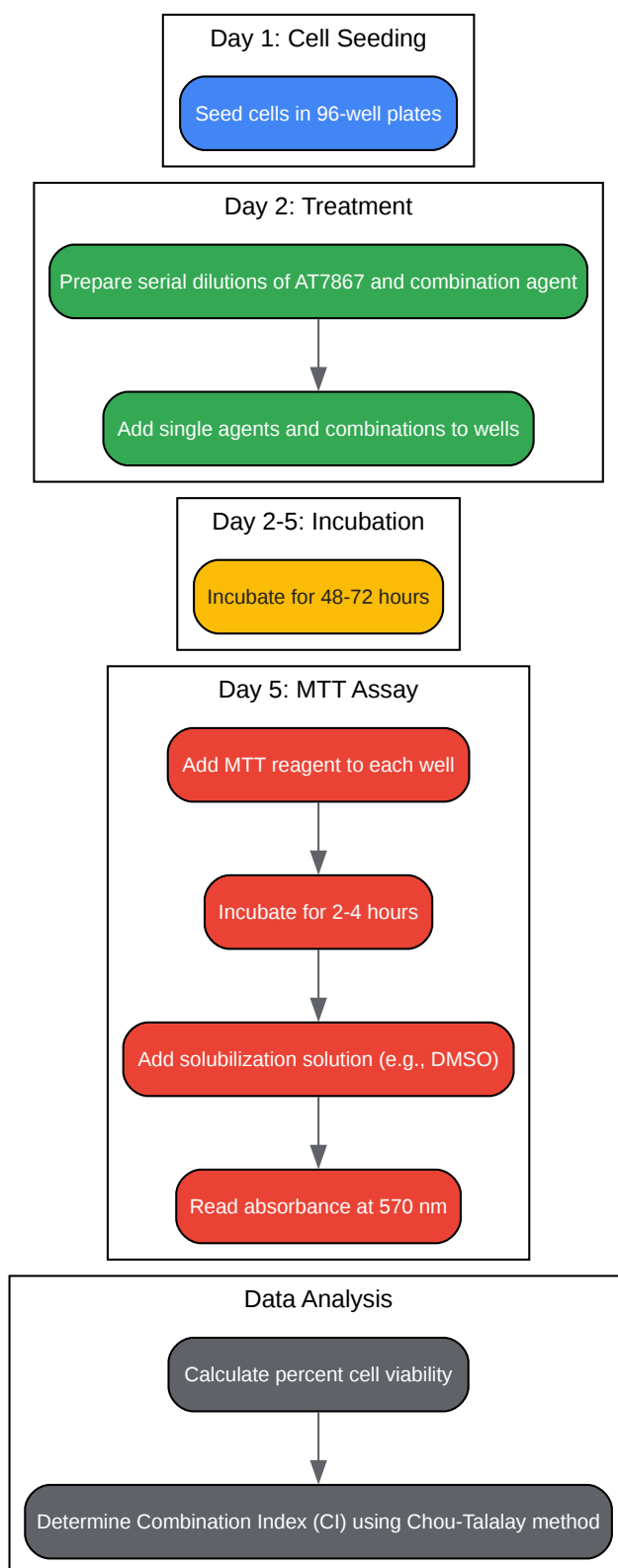
AT7867 dihydrochloride is a potent, ATP-competitive inhibitor of the serine/threonine kinases Akt1, Akt2, and Akt3, as well as p70S6K and PKA.[1][2] The PI3K/Akt/mTOR signaling pathway is a critical regulator of cell growth, proliferation, survival, and metabolism, and its dysregulation is a common feature in many human cancers. By targeting key nodes in this pathway, AT7867 has demonstrated efficacy in inhibiting the growth of various human cancer cell lines and in vivo tumor xenograft models as a single agent.[3][4]

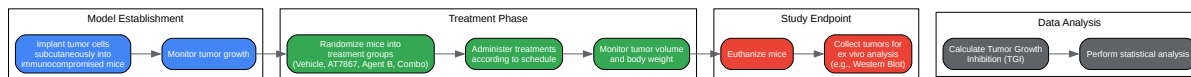
Combination therapy is a cornerstone of cancer treatment, aiming to enhance therapeutic efficacy, overcome drug resistance, and reduce toxicity.[5] Combining AT7867 with other anti-cancer agents, such as cytotoxic chemotherapy or other targeted therapies, presents a rational strategy to achieve synergistic anti-tumor effects. These application notes provide a framework for the experimental design and execution of studies evaluating AT7867 in combination therapy settings.

Key Signaling Pathway: PI3K/Akt/mTOR

AT7867 exerts its effects by inhibiting the activity of Akt and its downstream effector p70S6K. This leads to the dephosphorylation of their substrates, including GSK3 β and S6 ribosomal protein, ultimately resulting in the induction of apoptosis and inhibition of cell proliferation.[3] Understanding this pathway is crucial for designing combination studies and interpreting results.







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References

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